

Application Notes and Protocols for Evaluating the Antimycobacterial Activity of Evocarpine

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Compound of Interest

Compound Name: *Evocarpine*

Cat. No.: *B092090*

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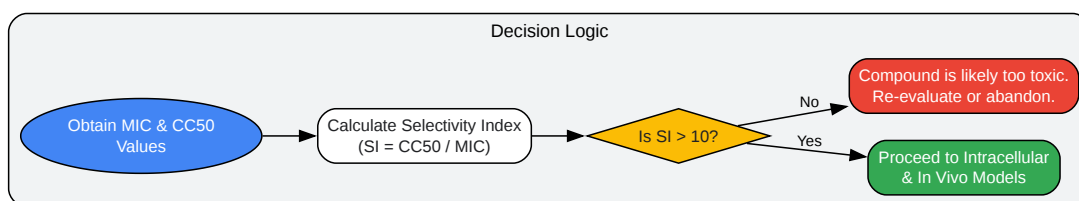
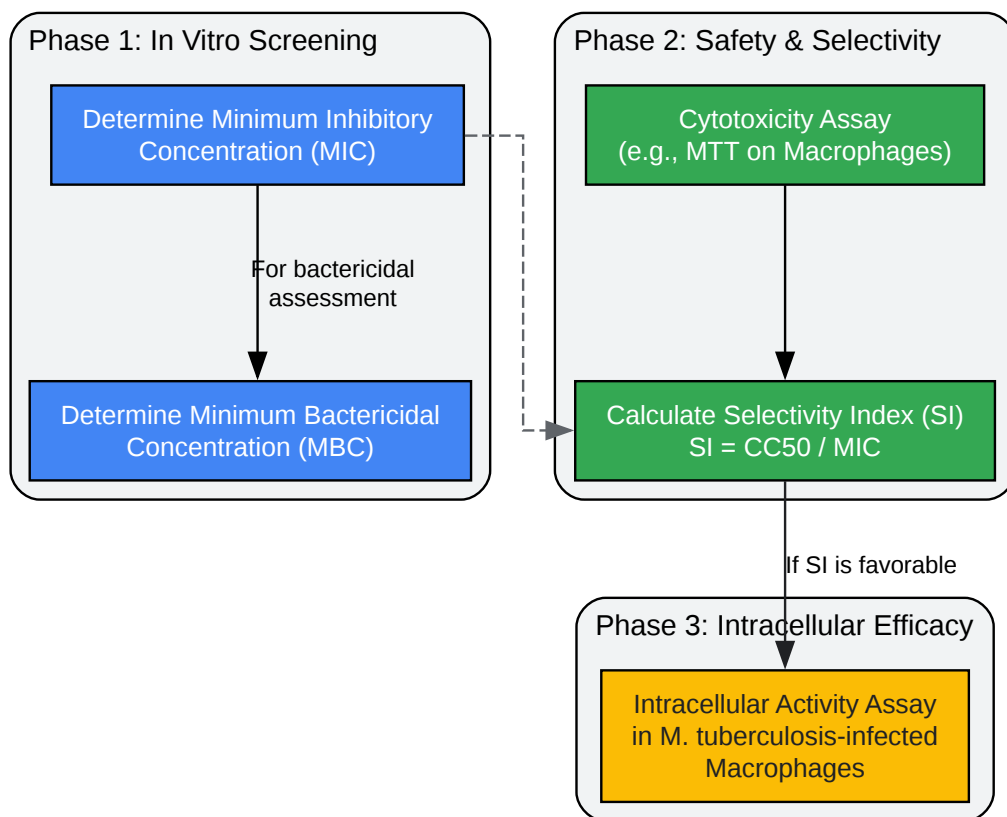
For Researchers, Scientists, and Drug Development Professionals

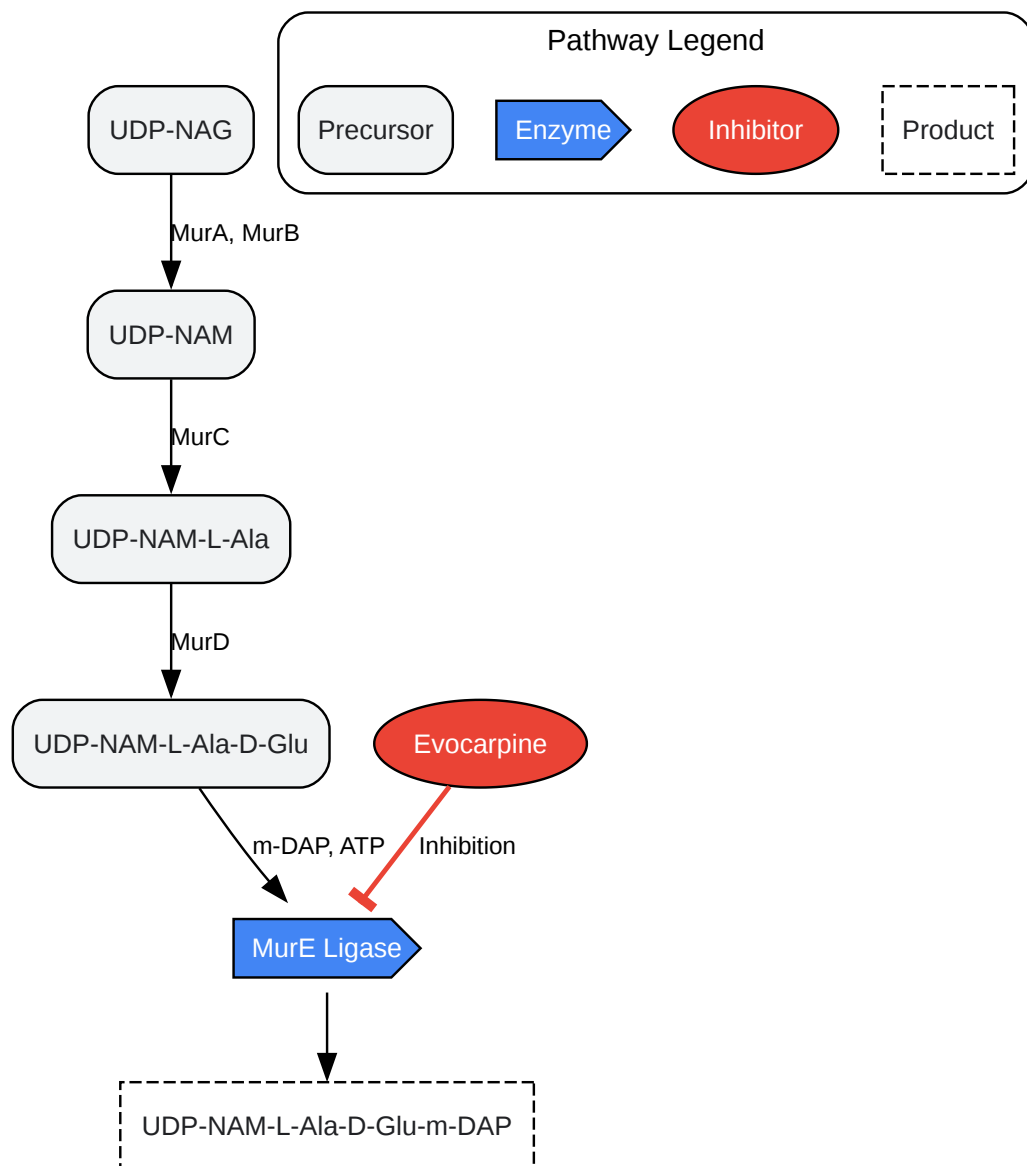
Abstract

This document provides a comprehensive experimental framework for evaluating the antimycobacterial efficacy of **Evocarpine**, a quinolone alkaloid isolated from *Evodiae fructus*.^[1] Tuberculosis (TB), caused by *Mycobacterium tuberculosis*, remains a global health crisis, exacerbated by the emergence of multidrug-resistant (MDR) strains.^{[2][3]} **Evocarpine** has demonstrated promising antimycobacterial activity, making it a viable candidate for further investigation.^{[4][5][6]} These protocols detail a phased approach, beginning with primary in vitro screening to determine minimum inhibitory and bactericidal concentrations, followed by an assessment of cytotoxicity to establish a selectivity index, and culminating in an evaluation of intracellular activity within a macrophage host-cell model. The provided methodologies, data presentation structures, and workflow diagrams are intended to guide researchers in the systematic evaluation of **Evocarpine** as a potential anti-TB therapeutic agent.

Overall Experimental Workflow

The experimental design follows a logical progression from basic screening to more complex, biologically relevant assays. The initial phase establishes the direct antimycobacterial potency of **Evocarpine**. The second phase assesses its safety profile against mammalian cells. The final phase investigates its ability to eliminate mycobacteria within their primary host cell, the macrophage.





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